

Creticoside C: A Technical Review of an Ent-Kaurane Diterpenoid Glycoside

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Creticoside C

Cat. No.: B1151786

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Introduction

Creticoside C is a naturally occurring ent-kaurane diterpenoid glycoside. First isolated from the fronds of the fern *Pteris cretica*, this compound has since been noted in scientific literature, albeit sporadically, with preliminary mentions of potential biological activities. This technical guide provides a comprehensive review of the existing literature and patents related to **Creticoside C**, focusing on its chemical properties, biological activities, and the experimental methodologies used in its study.

Chemical Properties and Structure

Creticoside C is characterized by a tetracyclic diterpene core structure, typical of ent-kauranes, with a glycosidic linkage. Its chemical formula is $C_{26}H_{44}O_8$, and it has a molecular weight of 484.6 g/mol. The CAS number for **Creticoside C** is 53452-34-9.

Table 1: Physicochemical Properties of **Creticoside C**

Property	Value	Source
Molecular Formula	C ₂₆ H ₄₄ O ₈	[1]
Molecular Weight	484.6 g/mol	[1]
CAS Number	53452-34-9	[1]
Appearance	Powder	[1]
Botanical Source	Pteris cretica	[2][3]

Biological Activities and Potential Therapeutic Applications

The biological activities of **Creticoside C** have not been extensively studied, with current information primarily stemming from secondary sources and inclusion in large-scale screening libraries.

Antimycobacterial Activity

A review on herbal drugs for tuberculosis mentions **Creticoside C** as a "new coumarochromone glycoside from *Cressa cretica*" with anti-tuberculosis drug potential[4]. However, the primary source for this claim is not provided, and the classification as a coumarochromone glycoside from *Cressa cretica* contradicts the more frequently cited structural class and botanical source (*Pteris cretica*). Further investigation is required to validate this reported activity and its potential mechanism of action against *Mycobacterium tuberculosis*.

Antiviral Activity

Creticoside C was included in a natural product library screened for binding to the conserved Nsp9 protein of SARS-CoV-2[5][6]. The study, however, focused on another ent-kaurane, oridonin, which exhibited significant binding and antiviral activity[5][6]. The results for **Creticoside C** were not detailed, suggesting it was likely not a primary hit in this particular screen. This indicates a potential avenue for further research into its antiviral properties.

Other Potential Activities

One supplier of **Creticoside C** describes it as a "cardiac glycoside with therapeutic potential," though no supporting scientific literature has been found to substantiate this claim.

Existing Patents

A thorough search of patent databases did not reveal any patents specifically claiming **Creticoside C**, its synthesis, or its application in therapeutic contexts. The existing patents for related compounds, such as other diterpenoid glycosides, are broad and do not specifically mention **Creticoside C**.

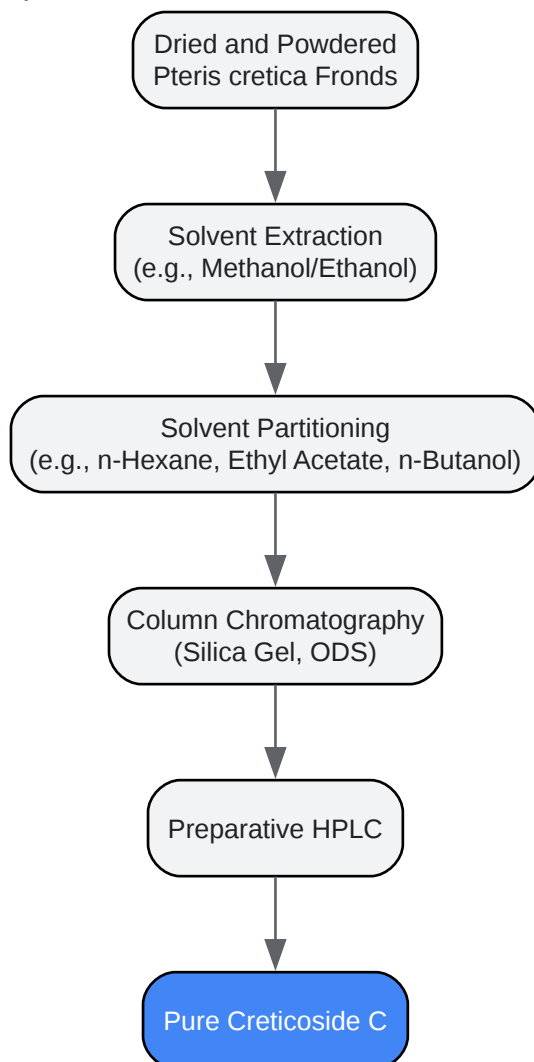
Experimental Protocols

Detailed experimental protocols for the isolation and characterization of **Creticoside C** are scarce in recently published literature. The primary methods would involve extraction from *Pteris cretica*, followed by chromatographic separation and structural elucidation using spectroscopic techniques.

Isolation and Purification

A general workflow for the isolation of diterpenoid glycosides from a plant source is outlined below. This represents a likely methodology for obtaining **Creticoside C**.

General Experimental Workflow for Creticoside C Isolation



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*A general workflow for the isolation of **Creticoside C**.*

Structure Elucidation

The structure of **Creticoside C** would have been determined using a combination of the following spectroscopic methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H -NMR and ^{13}C -NMR are crucial for determining the carbon-hydrogen framework and the nature of the glycosidic linkage. A certificate of analysis from a commercial supplier indicates that NMR data is consistent with the proposed structure[1].

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine the exact molecular formula.
- High-Performance Liquid Chromatography (HPLC): Used to assess the purity of the isolated compound[1].

Signaling Pathways

There is currently no published research detailing the specific signaling pathways modulated by **Creticoside C**. Given its ent-kaurane structure, potential pathways could be inferred from related compounds, which are known to interact with various cellular targets, but this remains speculative without direct evidence for **Creticoside C**.

Conclusion and Future Directions

Creticoside C remains a sparsely studied natural product with potential for further investigation. While preliminary mentions of anti-tuberculosis and antiviral activities exist, these claims require substantial validation through rigorous scientific inquiry. The lack of detailed biological studies and specific patents presents both a challenge and an opportunity for researchers in natural product chemistry and drug discovery.

Future research should focus on:

- Re-isolation and Full Spectroscopic Characterization: To confirm its structure and provide a complete, publicly available dataset.
- Systematic Biological Screening: To validate the anecdotal claims of antimycobacterial and antiviral activities and to explore other potential therapeutic areas.
- Mechanism of Action Studies: To elucidate the molecular targets and signaling pathways affected by **Creticoside C** if significant biological activity is confirmed.
- Synthesis: Development of a synthetic route could provide a more reliable source of the compound for extensive biological testing.

This in-depth guide highlights the current knowledge gap and underscores the potential of **Creticoside C** as a lead compound for future drug development endeavors.

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- To cite this document: BenchChem. [Creticoside C: A Technical Review of an Ent-Kaurane Diterpenoid Glycoside]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1151786#creticoside-c-literature-review-and-existing-patents]

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